

Application Notes and Protocols for Sigmoidin B

Extraction, Purification, and Analysis

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Compound of Interest

Compound Name: *Sigmoidin B*

Cat. No.: *B192381*

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Introduction

Sigmoidin B, a prenylated flavanone isolated from the stem and bark of *Erythrina sigmoidea*, has demonstrated significant anti-inflammatory and antioxidant properties.[1] Notably, it acts as a selective inhibitor of 5-lipoxygenase (5-LOX), a key enzyme in the biosynthesis of leukotrienes, which are potent mediators of inflammation.[1] This document provides a detailed protocol for the extraction and purification of **Sigmoidin B**, along with a summary of quantitative data from representative flavonoid isolation studies and an overview of its putative signaling pathway.

Data Presentation

The yield and purity of **Sigmoidin B** can vary depending on the source material and the extraction and purification methods employed. The following table provides representative data for flavonoid isolation from plant sources to offer a general benchmark.

Parameter	Value	Source
Starting Material	Dried, powdered stem bark of <i>Erythrina sigmoidea</i>	[2]
Extraction Solvent	Methanol, Ethyl Acetate	General flavonoid extraction protocols
Typical Yield Range	0.01 - 0.5% (of dry plant weight)	Estimated from similar flavonoid isolations
Purity (after final purification)	>95% (by HPLC)	Standard purity for isolated natural products
Molecular Weight	356.37 g/mol	---
Molecular Formula	C ₂₀ H ₂₀ O ₆	---

Experimental Protocols

This section outlines a representative protocol for the extraction and purification of **Sigmoidin B** from the stem bark of *Erythrina sigmoidea*. This protocol is based on established methods for flavonoid isolation from the *Erythrina* genus.

I. Extraction

- Plant Material Preparation: Air-dry the stem bark of *Erythrina sigmoidea* at room temperature and then grind it into a fine powder.
- Maceration:
 - Soak the powdered bark (e.g., 1 kg) in methanol (e.g., 5 L) at room temperature for 72 hours.
 - Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a crude methanol extract.
- Solvent Partitioning:
 - Suspend the crude methanol extract in a mixture of water and methanol (9:1 v/v).

- Perform successive partitioning with solvents of increasing polarity, starting with n-hexane, followed by dichloromethane, and then ethyl acetate.
- The **Sigmoidin B**, being a moderately polar flavonoid, is expected to be concentrated in the ethyl acetate fraction. Concentrate the ethyl acetate fraction to dryness.

II. Purification

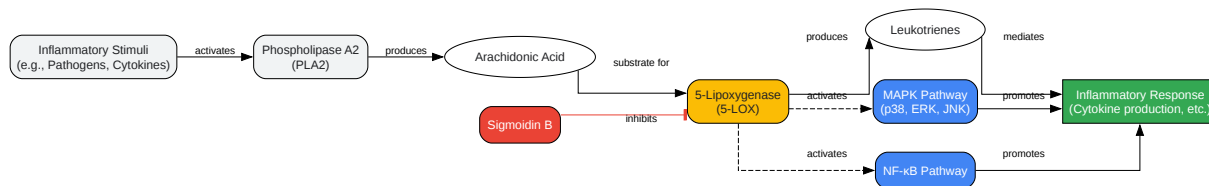
- Silica Gel Column Chromatography (CC):
 - Pre-treat the dried ethyl acetate extract with a small amount of silica gel to create a dry powder.
 - Pack a glass column with silica gel (e.g., 200-300 mesh) in an appropriate solvent system (e.g., a gradient of n-hexane and ethyl acetate).
 - Load the pre-adsorbed extract onto the top of the column.
 - Elute the column with a gradient of increasing polarity, for instance, starting with 100% n-hexane and gradually increasing the proportion of ethyl acetate.
 - Collect fractions of the eluate (e.g., 20 mL each).
- Thin-Layer Chromatography (TLC) Analysis:
 - Monitor the collected fractions using TLC plates coated with silica gel.
 - Use a suitable solvent system (e.g., n-hexane:ethyl acetate, 7:3 v/v) to develop the plates.
 - Visualize the spots under UV light (254 nm and 365 nm) and by spraying with a suitable reagent (e.g., ceric sulfate solution followed by heating).
 - Pool the fractions containing the compound of interest (**Sigmoidin B** will appear as a distinct spot).
- Preparative High-Performance Liquid Chromatography (Prep-HPLC):
 - For final purification, subject the pooled fractions to preparative HPLC.

- Column: A C18 reverse-phase column is typically suitable.
- Mobile Phase: A gradient of methanol and water is a common choice. The exact gradient should be optimized based on analytical HPLC results.
- Detection: UV detection at a wavelength where **Sigmoidin B** shows maximum absorbance (e.g., around 280-330 nm).
- Collect the peak corresponding to **Sigmoidin B**.
- Purity Assessment:
 - Assess the purity of the isolated **Sigmoidin B** using analytical HPLC. A single, sharp peak indicates high purity.
 - Confirm the structure of the purified compound using spectroscopic methods such as ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry.

Signaling Pathway and Experimental Workflow

Putative Anti-inflammatory Signaling Pathway of Sigmoidin B

Sigmoidin B has been identified as a selective inhibitor of 5-lipoxygenase (5-LOX).[1] The 5-LOX pathway is a critical component of the inflammatory response, leading to the production of leukotrienes. The activation of 5-LOX has been linked to the subsequent activation of the NF- κ B signaling pathway.[3][4][5] Therefore, it is proposed that **Sigmoidin B** exerts its anti-inflammatory effects by inhibiting 5-LOX, which in turn suppresses the downstream activation of NF- κ B and potentially the MAPK pathway, leading to a reduction in the expression of pro-inflammatory genes.

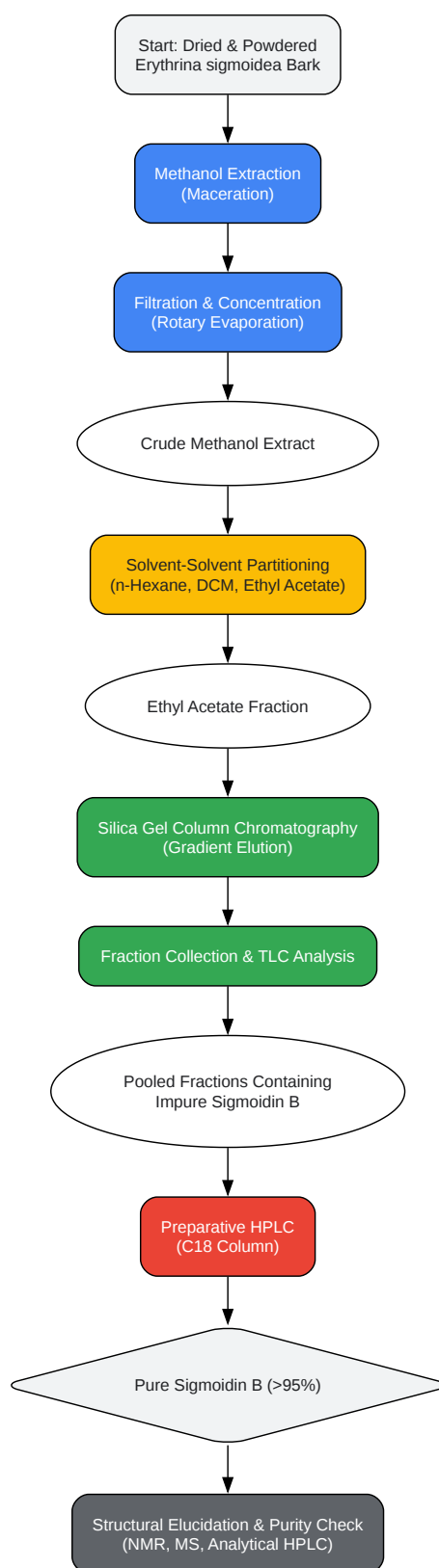


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Caption: Putative anti-inflammatory mechanism of **Sigmoidin B** via inhibition of 5-LOX and subsequent modulation of the MAPK and NF-κB signaling pathways.

Experimental Workflow for Sigmoidin B Extraction and Purification

The following diagram illustrates the overall workflow for the isolation of **Sigmoidin B** from its natural source.



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Caption: A schematic workflow detailing the key steps for the extraction and purification of **Sigmoidin B** from *Erythrina sigmoidea*.

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References

- 1. Anti-inflammatory activities of two flavanones, sigmoidin A and sigmoidin B, from *Erythrina sigmoidea* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Sigmoidin F, a new prenylated flavonoid from *Erythrina sigmoidea* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Activation of 5-lipoxygenase and NF-kappa B in the action of acenaphthenequinone by modulation of oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. academic.oup.com [academic.oup.com]
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